

Personal protective equipment for handling 5-Methyl-2-nitroanisole

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Compound of Interest

Compound Name: 5-Methyl-2-nitroanisole

Cat. No.: B1347119

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Essential Safety and Handling Guide for 5-Methyl-2-nitroanisole

This guide provides immediate, essential safety protocols, personal protective equipment (PPE) requirements, and operational and disposal plans for handling **5-Methyl-2-nitroanisole**. It is intended for researchers, scientists, and drug development professionals to ensure safe laboratory practices.

Chemical Identifier:

- Name: **5-Methyl-2-nitroanisole**
- CAS Number: 38512-82-2
- Molecular Formula: C₈H₉NO₃
- Molecular Weight: 167.16 g/mol

Hazard Identification and Classification

5-Methyl-2-nitroanisole is classified as harmful if swallowed and causes serious eye irritation. [\[1\]](#) It is a combustible solid.

GHS Hazard Statements:

- H302: Harmful if swallowed.[1]
- H319: Causes serious eye irritation.[1]

GHS Precautionary Statements:

- P264: Wash skin thoroughly after handling.[1]
- P270: Do not eat, drink or smoke when using this product.[1]
- P280: Wear protective gloves/protective clothing/eye protection/face protection.[1]
- P301 + P312: IF SWALLOWED: Call a POISON CENTER/doctor if you feel unwell.[1]
- P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[1]
- P337 + P313: If eye irritation persists: Get medical advice/attention.[1]
- P501: Dispose of contents/container to an approved waste disposal plant.[1]

Personal Protective Equipment (PPE)

To minimize exposure risk, the following personal protective equipment is mandatory when handling **5-Methyl-2-nitroanisole**.

PPE Category	Specification	Standards/References
Eye and Face Protection	Safety glasses with side-shields or chemical safety goggles.	Conforming to EN166 (EU) or NIOSH (US) approved standards.
Skin Protection	Chemical-resistant gloves (e.g., nitrile rubber). Inspect gloves before use and use proper glove removal technique. A complete suit protecting against chemicals should be worn. The type of protective equipment must be selected according to the concentration and amount of the dangerous substance at the specific workplace.	Handle with gloves. Dispose of contaminated gloves after use in accordance with applicable laws and good laboratory practices.
Respiratory Protection	For nuisance exposures, use a type P95 (US) or type P1 (EU EN 143) particle respirator. If exposure limits are exceeded or irritation is experienced, use a NIOSH/MSHA or European Standard EN 149 approved respirator.	A NIOSH-approved dust mask (type N95) is recommended.

Operational and Disposal Plans

Handling and Storage:

- Engineering Controls: Work in a well-ventilated area, such as a chemical fume hood, to minimize inhalation of dust.[\[2\]](#)
- Safe Handling: Avoid contact with skin and eyes. Avoid the formation of dust and aerosols. Do not eat, drink, or smoke when using this product.[\[1\]](#) Wash hands thoroughly after handling.[\[1\]](#)

- Storage: Keep the container tightly closed in a dry and well-ventilated place.[3] Store away from incompatible materials such as strong oxidizing agents and strong bases.

Spill Management:

- Evacuate and Secure: Evacuate non-essential personnel from the spill area.
- Ventilate: Ensure adequate ventilation.
- Containment: Prevent further leakage or spillage if it is safe to do so. Do not let the product enter drains.[1]
- Cleanup: Pick up and arrange disposal without creating dust. Sweep up and shovel the material into a suitable, closed container for disposal.

Disposal:

- Waste Collection: Collect unused or waste **5-Methyl-2-nitroaniso**le in a suitable, closed, and properly labeled container.
- Disposal Method: Dispose of the contents and container to an approved waste disposal plant in accordance with local, regional, and national regulations.[1] Do not release the chemical into the environment or flush it down the drain.[1]

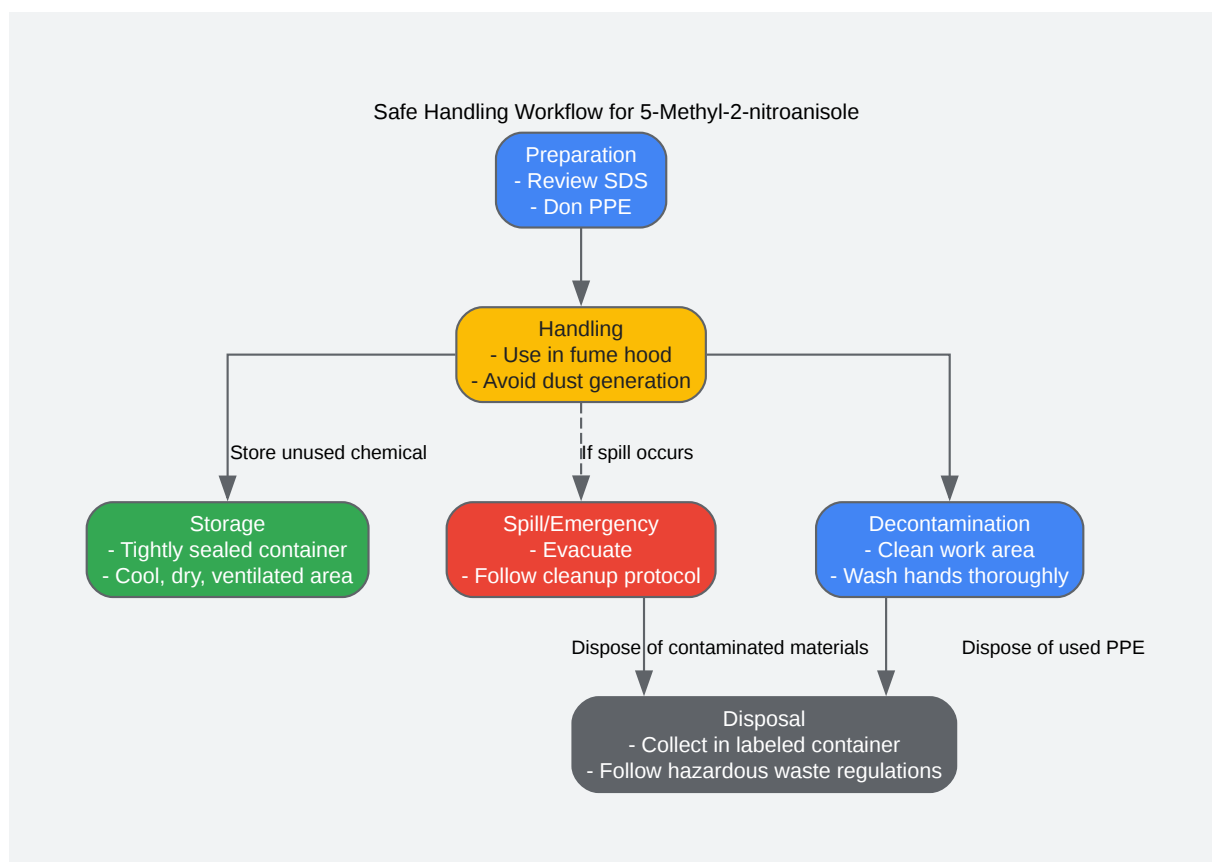
First-Aid Measures

Exposure Route	First-Aid Procedure
If Inhaled	Move the person into fresh air. If not breathing, give artificial respiration. Consult a physician.[1]
In Case of Skin Contact	Wash off with soap and plenty of water. Consult a physician.[1]
In Case of Eye Contact	Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.[1]
If Swallowed	Never give anything by mouth to an unconscious person. Rinse mouth with water. Consult a physician.[1]

General Advice: Consult a physician. Show the safety data sheet to the doctor in attendance.[1]

Experimental Workflow Diagram

The following diagram illustrates the logical workflow for the safe handling of **5-Methyl-2-nitroanisole**, from preparation to disposal.



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Caption: Workflow for handling **5-Methyl-2-nitroanisole**.

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